

An In-depth Technical Guide to the Physicochemical Properties of Deuterated Glycidyl Stearate

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Compound of Interest

Compound Name: Glycidyl Stearate-d5

Cat. No.: B10828888

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of deuterated glycidyl stearate (**Glycidyl Stearate-d5**), a critical analytical standard and potential pharmacological agent. This document details its synthesis, characterization, and applications, with a focus on quantitative data and detailed experimental methodologies.

Physicochemical Properties

Deuterated glycidyl stearate is the isotopically labeled analog of glycidyl stearate, where five hydrogen atoms on the glycidyl group have been replaced with deuterium. This substitution provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of glycidyl stearate.^[1]

Quantitative Data Summary

The following tables summarize the key physicochemical properties of both deuterated and non-deuterated glycidyl stearate for comparative analysis.

Table 1: Physicochemical Properties of Deuterated Glycidyl Stearate (**Glycidyl Stearate-d5**)

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₃₅ D ₅ O ₃	[2]
Molecular Weight	345.57 g/mol	[2]
CAS Number	1346598-19-3	[2]
Appearance	White to off-white solid	[3]
Melting Point	52-54 °C	[3]
Solubility	Soluble in Chloroform (Slightly), Methanol (Slightly)	[1][3]
Purity	>95% (HPLC), 98% atom D; ≥99% deuterated forms (d ₁ -d ₅)	[1][3]
Storage	Store at -20°C	[3]

Table 2: Physicochemical Properties of Non-Deuterated Glycidyl Stearate

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₄₀ O ₃	[4]
Molecular Weight	340.54 g/mol	[4]
CAS Number	7460-84-6	[4]
Appearance	White solid	
Melting Point	50.5-51.3 °C	[5]
Boiling Point	193 °C @ 1 Torr	[5]
Density	0.8867 g/cm ³ @ 60 °C	[5]

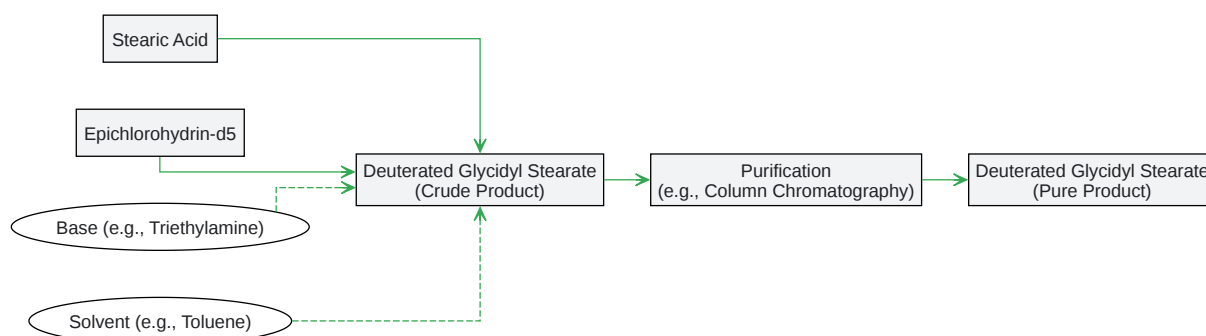
Synthesis of Deuterated Glycidyl Stearate

The synthesis of deuterated glycidyl stearate can be achieved through a two-step process adapted from the general synthesis of glycidyl esters.[6] This involves the esterification of

stearic acid with a deuterated glycidol precursor, followed by epoxidation. A common precursor for the deuterated glycidyl group is deuterated epichlorohydrin or deuterated glycidol.

Proposed Synthetic Pathway

A plausible synthetic route involves the reaction of stearic acid with deuterated epichlorohydrin in the presence of a base.



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References

- 1. caymanchem.com [caymanchem.com]
- 2. larodan.com [larodan.com]
- 3. isotope.bocsci.com [isotope.bocsci.com]

- 4. Glycidyl stearate | C₂₁H₄₀O₃ | CID 62642 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. Direct Determination of Glycidyl Esters of Fatty Acids in Vegetable Oils by LC–MS - PMC [pmc.ncbi.nlm.nih.gov]
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